

Inconclusive Identification of "SK-216" Prevents Establishment of Disposal Procedures

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Compound of Interest

Compound Name: SK-216

Cat. No.: B10788210

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A thorough search for a chemical compound identified as "**SK-216**" has yielded no specific substance, making it impossible to provide the requested safety and disposal procedures. The designation "**SK-216**" appears in various contexts, none of which definitively refer to a chemical agent for laboratory use.

Efforts to locate a Safety Data Sheet (SDS) or any chemical property data for a compound labeled "**SK-216**" were unsuccessful. The search results indicate that this identifier is used for a variety of unrelated products, including:

- FLEXIT SK216: A type of hydraulic hose.[\[1\]](#)
- SK-FM4-216-ETHERNET: An electronic evaluation board.[\[2\]](#)
- S-216: A bill in the Canadian Senate.[\[3\]](#)
- 2SK216: A Silicon N-Channel MOS FET.[\[4\]](#)

While companies such as SK Chemicals and SK Functional Polymer are present in the chemical industry, no public information links them to a product with the specific identifier "**SK-216**".[\[5\]](#)[\[6\]](#)[\[7\]](#) Safety data sheets for other products with "SK" designations, such as "SK-224" and "SK CLEANER/DEGREASER," were found, but these are distinct products with their own specific properties and handling procedures.[\[8\]](#)[\[9\]](#)

Without a proper chemical name, CAS (Chemical Abstracts Service) number, or any other form of definitive identification, providing accurate and safe disposal procedures is not possible. The safe handling and disposal of chemical substances are entirely dependent on their specific physical, chemical, and toxicological properties.

For researchers, scientists, and drug development professionals, it is crucial to have accurate identification of any chemical substance before attempting to handle or dispose of it.

To receive the requested information, please provide a more specific identifier for the substance in question, such as:

- The full chemical name (e.g., N-(4-hydroxyphenyl)acetamide)
- The CAS number (e.g., 103-90-2)
- Any other internal or supplier-specific product code that can be traced to a specific chemical entity.

Once the chemical is accurately identified, a comprehensive guide to its proper disposal, including all necessary safety precautions and procedural steps, can be provided.

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